

Application Note: Quantification of Monascorubrin using HPLC-UV

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Compound of Interest

Compound Name: Monascorubrin

Cat. No.: B081130

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the accurate quantification of **monascorubrin**, a significant orange pigment produced by *Monascus* species. This method is crucial for quality control in the food and pharmaceutical industries, where *Monascus*-fermented products are utilized for their natural colorant and potential health benefits. The protocol outlines sample preparation, chromatographic conditions, and method validation parameters, ensuring reliable and reproducible results for researchers, scientists, and drug development professionals.

Introduction

Monascus pigments are a group of secondary metabolites produced by fungi of the genus *Monascus*. These pigments, which range in color from yellow and orange to red, have been traditionally used as food colorants, particularly in Asia. **Monascorubrin** is one of the primary orange azaphilone pigments, alongside rubropunctatin. The quantification of **monascorubrin** is essential to standardize *Monascus* products and to conduct further research into its biological activities. High-Performance Liquid Chromatography (HPLC) coupled with a UV detector offers a sensitive and specific method for the separation and quantification of **monascorubrin** from complex sample matrices.

Experimental Protocol

Sample Preparation

Proper sample preparation is critical to ensure the stability of **monascorubrin** and to obtain accurate quantitative results. It is important to control the pH of the extraction solvent to be acidic (≤ 2.5) to prevent the amination of orange pigments into red pigments.[1]

- Extraction:
 - Weigh 1 gram of the homogenized Monascus-fermented product (e.g., red yeast rice).
 - Add 10 mL of 90% methanol.
 - Extract the sample at 40°C for 10 minutes. It is recommended to perform two extraction cycles to ensure complete recovery.
 - Centrifuge the extract at 10,000 x g for 10 minutes at 4°C.
 - Collect the supernatant.
- Filtration:
 - Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial for analysis.[2]

HPLC-UV System and Conditions

The following chromatographic conditions have been optimized for the separation and quantification of **monascorubrin**.

Parameter	Condition
Instrument	HPLC system with a UV-Vis Detector
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)[3]
Mobile Phase A	Water with 0.1% formic acid (pH adjusted to ~2.5)[3]
Mobile Phase B	Acetonitrile[3]
Gradient Elution	0-25 min: 20% to 80% B25-35 min: 80% B35-36 min: 80% to 20% B36-41 min: 20% B[3]
Flow Rate	1.0 mL/min[4]
Injection Volume	10 μ L[4]
Column Temperature	30°C[3]
Detection Wavelength	470 nm[5]

Method Validation

The HPLC-UV method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy, and precision.

Quantitative Data Summary

The following tables summarize the quantitative data obtained during the method validation for **monascorubrin**.

Table 1: Linearity, LOD, and LOQ

Analyte	Linearity Range (μ g/mL)	Correlation Coefficient (R^2)	LOD (μ g/mL)	LOQ (μ g/mL)
Monascorubrin	0.5 - 50	> 0.9994	0.10	0.30

Data synthesized from a study on simultaneous determination of rubropunctatin and **monascorubrin**.[\[6\]](#)

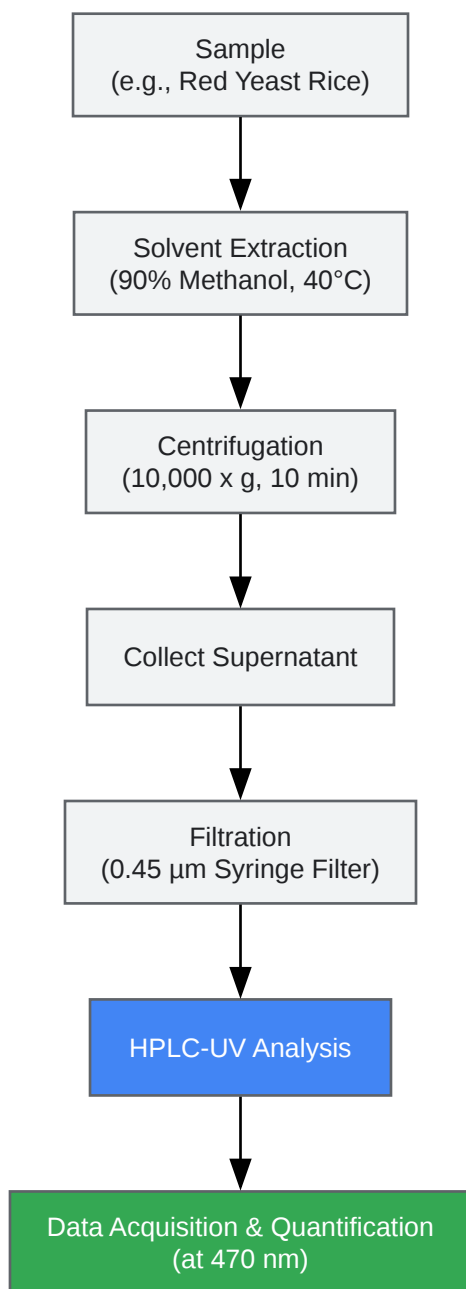
Table 2: Accuracy (Recovery) and Precision

Analyte	Spiked Concentration (µg/mL)	Recovery (%)	Intra-day Precision (RSD, %)	Inter-day Precision (RSD, %)
Monascorubrin	Low	89.8 - 102	< 5.0	< 5.0
Medium	89.8 - 102	< 5.0	< 5.0	
High	89.8 - 102	< 5.0	< 5.0	

Data synthesized from a study on simultaneous determination of rubropunctatin and **monascorubrin**.[\[6\]](#)

Visualizations

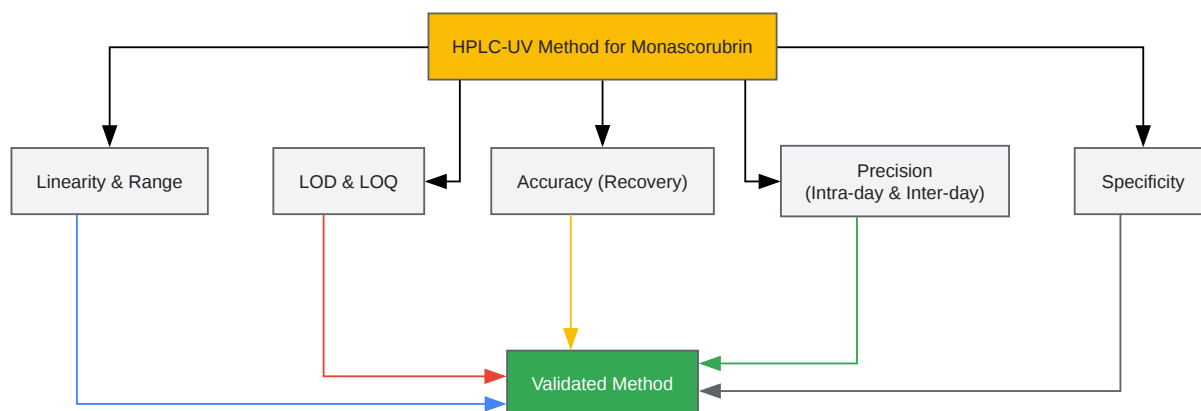
Experimental Workflow



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Caption: Workflow for the extraction and HPLC-UV quantification of **monascorubrin**.

Method Validation Logic



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Caption: Key parameters for the validation of the analytical method.

Conclusion

The described HPLC-UV method provides a reliable and validated protocol for the quantification of **monascorubrin** in Monascus-fermented products. The method is sensitive, accurate, and precise, making it suitable for routine quality control and research applications. The detailed experimental protocol and clear data presentation are intended to facilitate the adoption of this method by researchers and professionals in relevant fields.

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References

- 1. researchgate.net [researchgate.net]
- 2. cores.emory.edu [cores.emory.edu]

- 3. Pigment fingerprint profile during extractive fermentation with *Monascus anka* GIM 3.592 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chemijournal.com [chemijournal.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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